

Butralin as a Plant Growth Regulator in Tobacco: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butralin

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This technical guide provides an in-depth overview of the role of **butralin** as a plant growth regulator for axillary bud (sucker) control in tobacco (*Nicotiana tabacum* L.). It covers the mechanism of action, experimental protocols for efficacy evaluation, and quantitative data from field trials.

Introduction

Butralin, a dinitroaniline herbicide, is widely utilized in tobacco cultivation as a localized systemic plant growth regulator to control the growth of axillary buds, commonly known as suckers.[1][2] The removal of the apical bud (topping) in tobacco plants is a standard agronomic practice to enhance leaf quality and yield. However, this process breaks apical dominance, leading to the outgrowth of axillary buds. Uncontrolled sucker growth can divert nutrients and energy from the leaves, diminishing their commercial value. **Butralin** offers an effective chemical method for sucker control by inhibiting cell division in the meristematic tissues of the axillary buds.[3][4]

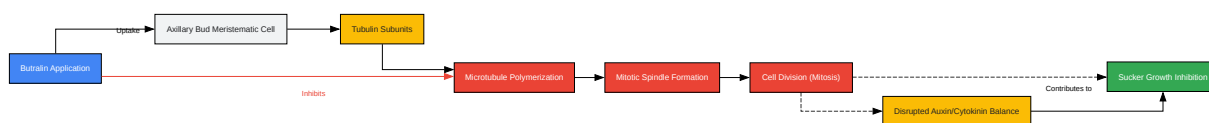
Mechanism of Action

Butralin's primary mode of action is the disruption of microtubule polymerization in plant cells. [1] As a member of the dinitroaniline class of herbicides, **butralin** binds to tubulin, the protein subunit of microtubules. This binding prevents the assembly of tubulin into functional microtubules, which are essential components of the mitotic spindle required for chromosome

segregation during cell division (mitosis). The disruption of the mitotic spindle leads to an arrest of the cell cycle, specifically in metaphase, and the formation of abnormal, often multinucleated, cells. This inhibition of cell division in the meristematic regions of the axillary buds prevents their elongation and development.

Signaling Pathway

The precise signaling cascade downstream of microtubule disruption by **butralin** that leads to the suppression of axillary bud growth is complex and involves interactions with plant hormone pathways, particularly those of auxin and cytokinin, which are key regulators of apical dominance and branching. While **butralin**'s direct target is tubulin, the subsequent mitotic arrest in the axillary bud meristems likely disrupts the normal hormonal balance that promotes bud outgrowth.



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Butralin's Mechanism of Action Pathway.

Quantitative Data on Efficacy

The efficacy of **butralin** for sucker control in tobacco has been evaluated in numerous field trials. The following tables summarize quantitative data from selected studies, highlighting application rates, methods, and resulting sucker control.

Table 1: Efficacy of **Butralin** in Sucker Control in Flue-Cured Tobacco

Treatment	Application Rate (a.i.)	Application Method	Number of Suckers/Plant	Green Weight of Suckers/Plant (g)	Reference
Single Butralin after 2x Fatty Alcohol	3.36 kg/ha	Foliar	Varies by location	Varies by location	
Single Butralin after 2x Fatty Alcohol	2.13 kg/ha	Downstalk	Varies by location	Varies by location	
Two Butralin Applications	3.36 kg/ha	Foliar	Varies by location	Varies by location	
Two Butralin Applications	2.13 kg/ha	Downstalk	Varies by location	Varies by location	
Two Butralin Applications	4.12 kg/ha	Foliar	Varies by location	Varies by location	
Butralin	7,000 ppm	Direct on suckers/tops	Complete control	Not specified	
Hand Suckering	N/A	Manual	Not specified	45% reduction vs. untreated	

Table 2: Efficacy of Reduced Doses of **Butralin** with a Surfactant in Flue-Cured Tobacco

Treatment	Reduction from Recommended Rate	Sucker Control	Reference
Butralin + Surfactant	-25%	Effective control	
Butralin + Surfactant	-50%	Effective control, some late-season growth	

Table 3: Efficacy of **Butralin** in Dark Fire-Cured Tobacco

Treatment	Sucker Control Method	Average Suckers/Plant	Sucker Biomass (kg/plant)	% Reduction in Sucker Number	% Reduction in Sucker Biomass	Reference
No Suckercide	Topped only	10.12	1.11	N/A	N/A	
Local Systemic (e.g., Butralin)	Single application at topping	1.60	0.24	84.2%	78.3%	
Contact + Local Systemic	Sequential application	1.09	0.13	89.2%	88.1%	

Experimental Protocols for Efficacy Evaluation

Standardized protocols are crucial for the accurate assessment of **butralin**'s efficacy as a tobacco sucker control agent. The following outlines a typical experimental design.

Experimental Design and Setup

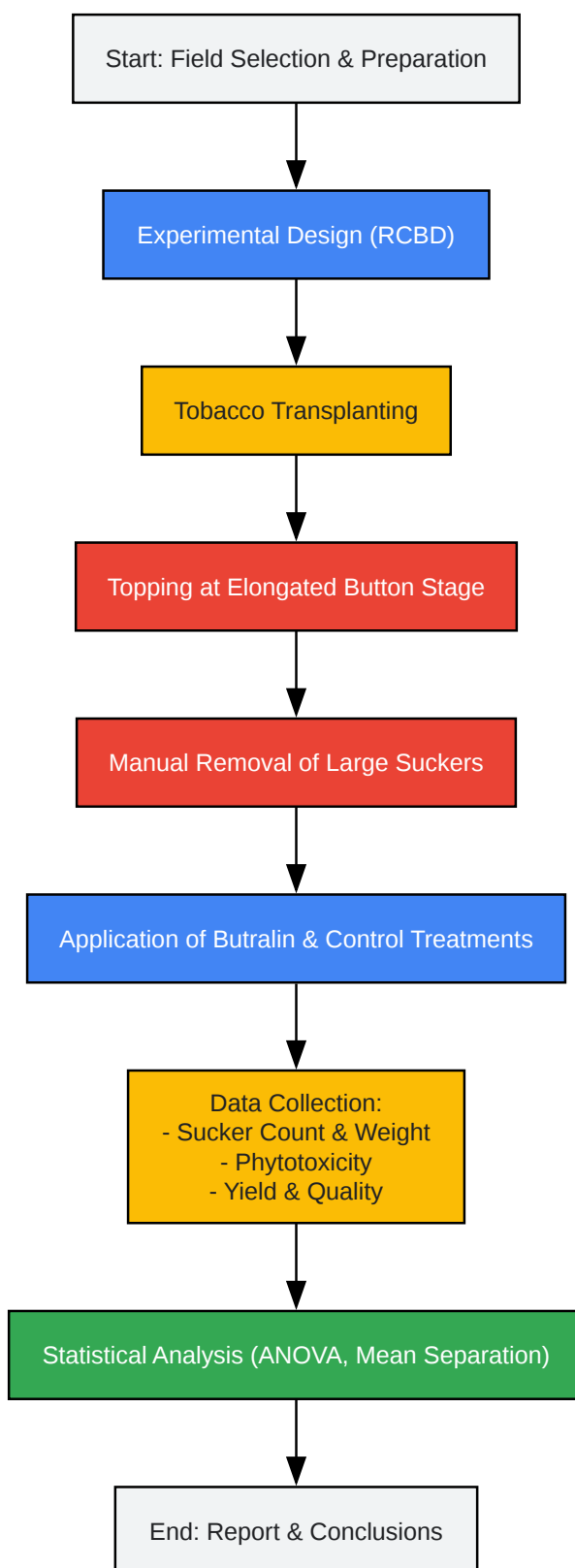
- Design: Randomized Complete Block Design (RCBD) is commonly used to account for field variability.
- Replications: A minimum of four replications is recommended to ensure statistical power.
- Plot Size: Plot dimensions should be sufficient to obtain representative data, for instance, four rows wide and 40 feet long. Data is typically collected from the center two rows to minimize edge effects.
- Plant Material: A uniform tobacco variety should be used throughout the trial.
- Treatments: Treatments should include various **butralin** application rates and methods, a standard industry suckercide for comparison (e.g., maleic hydrazide - MH), a hand-suckered control, and an untreated (topped but not suckered) control.

Application of Treatments

- Timing: **Butralin** is typically applied after topping the tobacco plants, when they are in the elongated button to early flower stage.
- Methods:
 - Foliar (Broadcast) Application: Applied over the top of the plants using a multi-nozzle boom sprayer.
 - Downstalk (Directed) Application: Applied as a coarse spray directed at the stalk to ensure contact with the leaf axils. This can be done with a single nozzle per row or hand-held applicators.
 - Jug Method: A manual method where a specific volume of the **butralin** solution is poured over the top of each plant.
- Sucker Removal: All suckers longer than one inch should be manually removed before the application of **butralin**.

Data Collection and Analysis

- **Sucker Counts and Weights:** At the end of the season, or at designated intervals, all suckers from the data rows of each plot are removed, counted, and their fresh (green) weight is recorded.
- **Sucker Control Efficacy:** Efficacy is often calculated as the percent reduction in sucker number or weight relative to the untreated control.
- **Phytotoxicity:** Plants should be visually assessed for any signs of phytotoxicity, such as leaf burn, stunting, or discoloration.
- **Yield and Quality:** Cured leaf yield and quality (e.g., grade index) are determined after harvesting and curing to assess the impact of the treatments on the final product.
- **Statistical Analysis:** Data should be subjected to Analysis of Variance (ANOVA) appropriate for the experimental design (RCBD). Mean separation tests (e.g., Duncan's Multiple Range Test, LSD) are used to determine significant differences between treatment means.

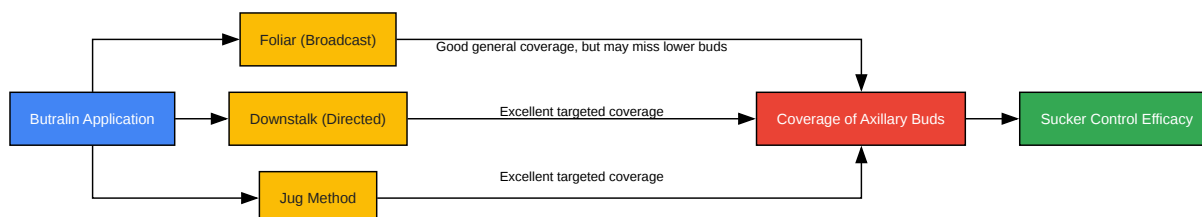


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Workflow for a Tobacco Sucker Control Trial.

Application Methods and Efficacy

The method of **butralin** application can influence its efficacy in controlling sucker growth. As a localized systemic, direct contact with the axillary buds is crucial for optimal performance.



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Logical Relationship of Application Methods to Efficacy.

Generally, downstalk and jug applications provide more consistent sucker control than foliar applications because they ensure that the chemical solution runs down the stalk and comes into direct contact with all leaf axils.

Conclusion

Butralin is an effective plant growth regulator for the control of axillary bud growth in tobacco. Its mechanism of action, the disruption of microtubule polymerization and subsequent inhibition of mitosis, provides a targeted approach to sucker control. For optimal efficacy, application methods that ensure direct contact with the axillary buds are recommended. The quantitative data from field trials demonstrate that **butralin**, when applied correctly, can provide sucker control comparable to or exceeding that of other industry-standard chemicals. Adherence to rigorous experimental protocols is essential for the continued evaluation and optimization of **butralin** use in tobacco cultivation.

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- To cite this document: BenchChem. [Butralin as a Plant Growth Regulator in Tobacco: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668113#butralin-s-role-as-a-plant-growth-regulator-in-tobacco]

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